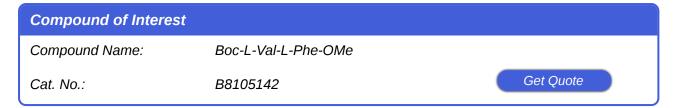


A Comprehensive Technical Guide to Boc-L-Val-L-Phe-OMe

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of N-(tert-butoxycarbonyl)-L-valyl-L-phenylalanine methyl ester (**Boc-L-Val-L-Phe-OMe**), a dipeptide intermediate crucial in synthetic peptide chemistry. This document details its chemical properties, a comprehensive synthesis protocol, and its role in research, particularly in the context of peptide-based drug discovery and the study of protein structure.

Core Compound Identification

Chemical Name: N-(tert-butoxycarbonyl)-L-valyl-L-phenylalanine methyl ester

CAS Number: 20902-47-0[1]

Synonyms: Boc-Val-Phe-OMe, (S)-METHYL 2-((S)-2-((TERT-BUTOXYCARBONYL)AMINO)-3-

METHYLBUTANAMIDO)-3-PHENYLPROPANOATE[1]

Physicochemical and Structural Data

The following table summarizes the key quantitative data for **Boc-L-Val-L-Phe-OMe**, providing a clear reference for its physical and chemical properties.



Property	Value	Source
Molecular Formula	C20H30N2O5	PubChem[1]
Molecular Weight	378.5 g/mol	PubChem[1]
IUPAC Name	methyl (2S)-2-[[(2S)-3-methyl-2-[(2-methylpropan-2-yl)oxycarbonylamino]butanoyl] amino]-3-phenylpropanoate	PubChem[1]
SMILES	CC(C)INVALID-LINKN INVALID-LINK C(=0)OC)NC(=0)OC(C)(C)C	PubChem[1]
InChIKey	VVTQXNCFAHBZEU- HOTGVXAUSA-N	PubChem[1]

Synthesis of Boc-L-Val-L-Phe-OMe: Experimental Protocol

The synthesis of **Boc-L-Val-L-Phe-OMe** is achieved through the coupling of N-terminally protected Boc-L-Valine with the methyl ester of L-Phenylalanine. The following protocol is a standard solution-phase peptide synthesis method utilizing dicyclohexylcarbodiimide (DCC) as a coupling agent.

Materials:

- Boc-L-Valine
- · L-Phenylalanine methyl ester hydrochloride
- Dicyclohexylcarbodiimide (DCC)
- N-methylmorpholine (NMM)
- Chloroform (CHCl₃)
- 5% Sodium Bicarbonate (NaHCO₃) solution



- Saturated Sodium Chloride (NaCl) solution
- Anhydrous Sodium Sulfate (Na₂SO₄)

Procedure:

- Deprotection of L-Phenylalanine methyl ester: Dissolve L-Phenylalanine methyl ester hydrochloride (0.01 mol) in chloroform (20 mL).
- Neutralization: Cool the solution to 0°C and add N-methylmorpholine (NMM) (0.01 mol) to neutralize the hydrochloride salt. Stir the reaction mixture for 15 minutes at 0°C.
- Activation of Boc-L-Valine: In a separate flask, dissolve Boc-L-Valine (0.01 mol) in chloroform (20 mL).
- Coupling Reaction: Add the Boc-L-Valine solution to the reaction mixture containing the free L-Phenylalanine methyl ester. Subsequently, add dicyclohexylcarbodiimide (DCC) (0.01 mol) to the mixture with continuous stirring.[2]
- Reaction Monitoring: Allow the reaction to proceed for 24 hours at room temperature. The
 progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up:
 - Filter the reaction mixture to remove the precipitated dicyclohexylurea (DCU).
 - Wash the residue with chloroform (30 mL) and combine the filtrate.
 - Wash the filtrate sequentially with 5% sodium bicarbonate solution and saturated sodium chloride solution.
 - Dry the organic layer over anhydrous sodium sulfate.
- Purification:
 - Filter the solution to remove the drying agent.
 - Evaporate the solvent under reduced pressure to obtain the crude product.



 The crude Boc-L-Val-L-Phe-OMe can be further purified by recrystallization or column chromatography.

Role in Peptide Synthesis and Research

Boc-L-Val-L-Phe-OMe primarily serves as a dipeptide building block in the synthesis of larger, more complex peptides. The tert-butoxycarbonyl (Boc) group provides a stable protecting group for the N-terminus of the valine residue, preventing unwanted side reactions during subsequent peptide coupling steps. The methyl ester at the C-terminus of the phenylalanine residue allows for further elongation of the peptide chain after deprotection.

Interestingly, the Val-Phe sequence is found in the central hydrophobic core of the amyloid- β (A β) peptide, specifically at positions 18-19.[3] This makes **Boc-L-Val-L-Phe-OMe** and its analogs valuable tools for researchers studying the aggregation and fibril formation associated with Alzheimer's disease.[3]

Visualizations Synthesis Workflow for Boc-L-Val-L-Phe-OMe

The following diagram illustrates the key steps in the synthesis of **Boc-L-Val-L-Phe-OMe**.

Caption: Solution-phase synthesis of Boc-L-Val-L-Phe-OMe.

Logical Role as a Dipeptide Intermediate

This diagram shows the logical position of **Boc-L-Val-L-Phe-OMe** as an intermediate in the synthesis of a larger peptide.

Caption: Role of **Boc-L-Val-L-Phe-OMe** in peptide elongation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. Boc-L-Val-L-Phe-OMe | C20H30N2O5 | CID 14521608 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ptfarm.pl [ptfarm.pl]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Boc-L-Val-L-Phe-OMe]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8105142#boc-l-val-l-phe-ome-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com